

Technical Guide: Synthetic Pathways for 4-Bromo- -chlorobenzaldoxime[1]

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Compound of Interest

Compound Name: 4-Bromo-
-chlorobenzaldoxime

CAS No.: 29203-58-5

Cat. No.: B1338502

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Executive Summary

Target Molecule: 4-Bromo-

-chlorobenzaldoxime IUPAC Name: N-Hydroxy-4-bromobenzenecarboximidoyl chloride

Common Alias: 4-Bromobenzohydroximoyl chloride CAS Registry: 19227-04-4 (Generic for hydroximoyl chlorides varies by salt form/purity)[1]

This technical guide details the synthesis of 4-bromo-

-chlorobenzaldoxime, a critical "dipole precursor" used extensively in 1,3-dipolar cycloaddition reactions to generate isoxazoles and isoxazolines.[1] While historical methods utilized chlorine gas, this guide prioritizes the N-Chlorosuccinimide (NCS) protocol due to its superior safety profile, stoichiometric control, and high yields (typically >85%).

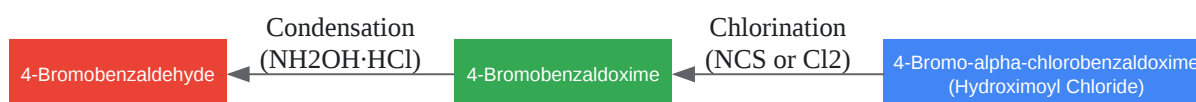
Part 1: Strategic Retrosynthesis & Pathway Logic

To design a robust synthetic route, we must analyze the stability of the target. Hydroximoyl chlorides are relatively stable solids but are prone to dehydrochlorination under basic

conditions to form nitrile oxides. Therefore, the synthesis must be conducted in neutral or slightly acidic environments to prevent premature dimerization of the nitrile oxide into furoxans.

Retrosynthetic Analysis

The most logical disconnection is the C-Cl bond, tracing back to the corresponding aldoxime, which is derived from the commercially available 4-bromobenzaldehyde.



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Figure 1: Retrosynthetic logic flow from target chloride back to aldehyde precursor.

Part 2: The NCS-DMF Protocol (Recommended Route)[1]

This route, adapted from the seminal work of Liu and Shelton (1980), is the industry standard for preparing hydroximoyl chlorides. It avoids the hazards of gaseous chlorine and allows for precise dosing.

Phase 1: Preparation of 4-Bromobenzaldoxime

Before chlorination, the aldehyde must be converted to the oxime.

- Reagents: 4-Bromobenzaldehyde, Hydroxylamine hydrochloride (), Sodium Hydroxide ().
- Solvent: Ethanol/Water (1:1).
- Mechanism: Nucleophilic attack of hydroxylamine on the carbonyl carbon followed by dehydration.

Protocol:

- Dissolve 4-bromobenzaldehyde (10 mmol) in 15 mL ethanol.
- Add a solution of

(12 mmol) in 5 mL water.
- Add NaOH (12 mmol) solution dropwise at 0°C.
- Stir at room temperature (RT) for 2 hours. Monitor by TLC (Hexane/EtOAc 4:1).
- Workup: Evaporate ethanol, extract with ethyl acetate, wash with brine, dry over

.
- Yield: Expect 90-95% of a white crystalline solid.

Phase 2: Chlorination via N-Chlorosuccinimide (NCS)

This is the critical step.^[1] The use of Dimethylformamide (DMF) is not just as a solvent but as a catalyst that facilitates the transfer of chlorine.

- Reagents: 4-Bromobenzaldoxime (from Phase 1), N-Chlorosuccinimide (NCS).^[1]
- Solvent: DMF (Dimethylformamide).^[2]
- Temperature: 25°C to 40°C.

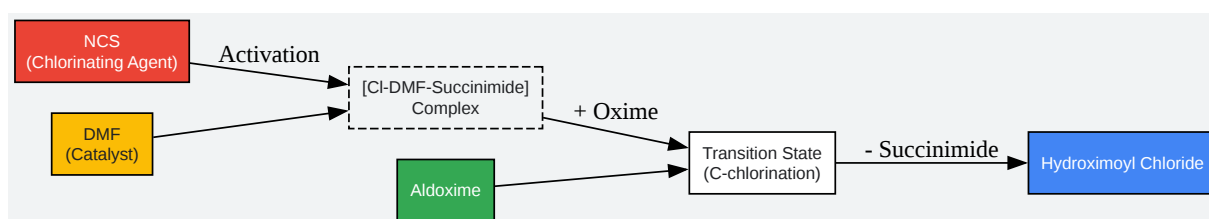
Detailed Protocol:

- Setup: Flame-dry a 100 mL round-bottom flask under nitrogen atmosphere.
- Dissolution: Dissolve 4-bromobenzaldoxime (1.0 eq, ~2.0 g) in dry DMF (10 mL).
- Addition: Add NCS (1.1 eq) portion-wise over 15 minutes.
 - Note: The reaction is slightly exothermic.^[3] If the scale is >10g, use a water bath to maintain temp <45°C.

- Reaction: Stir at room temperature for 1–3 hours.
 - Validation: The reaction is complete when the oxime spot disappears on TLC.
- Quench: Pour the mixture into 100 mL of ice-cold water. The product usually precipitates as a white/off-white solid.[1]
- Isolation: Filter the solid. If no precipitate forms (due to DMF solubility), extract with diethyl ether (mL).
 - Caution: Do not use basic washes (like) vigorously, as this may trigger nitrile oxide formation.
- Purification: Recrystallize from hexane/chloroform if necessary.

Mechanistic Insight

The reaction proceeds via an electrophilic halogenation mechanism where DMF activates NCS, potentially forming a Vilsmeier-Haack-type intermediate that transfers the chlorine to the oxime oxygen or carbon, followed by rearrangement.



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Figure 2: Mechanistic pathway of NCS-mediated chlorination in DMF.[1]

Part 3: Alternative Methodology (Chlorine Gas)

While less common in modern discovery labs due to safety, the direct chlorination method is volumetrically efficient for kilogram-scale production.

Protocol Summary:

- Dissolve 4-bromobenzaldoxime in chloroform ().
- Cool to -10°C.
- Bubble gas slowly until a persistent yellow-green color is observed.^[1]
- Purge excess with nitrogen.
- Evaporate solvent to yield the crude chloride.

Comparative Analysis:

Feature	NCS / DMF Route	Chlorine Gas () Route
Safety	High (Solid reagent)	Low (Toxic gas)
Selectivity	High (Mono-chlorination)	Moderate (Risk of ring chlorination)
Yield	85-95%	80-90%
Scalability	Good for <100g	Excellent for >1kg
Byproducts	Succinimide (Water soluble)	HCl gas (Corrosive)

Part 4: Critical Control Points & Safety

Thermal Instability

Hydroximoyl chlorides are thermally sensitive.

- Risk: Upon heating $>100^{\circ}\text{C}$, they may decompose or eliminate HCl to form nitrile oxides, which then dimerize to furoxans explosively.
- Control: Never distill the final product at atmospheric pressure. Store at 4°C .^[4]

Skin Irritation^[4]^[5]

- Hazard: Like acid chlorides, these compounds are potent lachrymators and skin irritants.
- Control: Double-glove and work in a fume hood.

Self-Validation (QC)^[1]

- Beilstein Test: A quick qualitative test for halogens (green flame on copper wire).
- IR Spectroscopy: Look for the disappearance of the strong O-H stretch of the oxime (broad, 3200 cm^{-1}) and the appearance of a weaker, sharper O-H stretch shifted by the Cl, alongside C=N stretches.
- NMR: The aldehydic proton () at $\sim 8.1\text{ ppm}$ in the oxime disappears. No new CH proton appears (the carbon is now quaternary:).

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